

Section 1: Core Hazard Identification & GHS Classification

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Compound of Interest

Compound Name: 2,3-Dichloropyridine 1-oxide

Cat. No.: B1592092

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Understanding the inherent hazards of a chemical is the foundation of safe laboratory practice. The following classifications are based on data from the parent compound, 2,3-Dichloropyridine, and should be considered the minimum expected hazards for the 1-oxide derivative.

Table 1: GHS Hazard Classification Summary

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation.[3][4][5]
Serious Eye Damage/Irritation	Category 2	H319	Causes serious eye irritation.[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.[3][4][5]

| Acute Toxicity, Oral | Category 4 | H302 | Harmful if swallowed.[5] |

Section 2: Frequently Asked Questions (FAQs) on Safe Handling & Storage

This section addresses common practical questions in a direct, question-and-answer format to guide your daily laboratory operations.

Q1: What are the mandatory storage requirements for **2,3-Dichloropyridine 1-oxide**?

A: Proper storage is critical to maintaining the compound's integrity and ensuring laboratory safety.

- Container: Always keep the compound in a tightly closed container to prevent moisture ingress and contamination.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Environment: Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[7\]](#) This minimizes the risk of thermal degradation and pressure build-up.
- Incompatibilities: The storage area must be away from incompatible substances, particularly strong oxidizing agents and strong acids.[\[2\]](#)[\[5\]](#)
- Security: For added safety and to prevent unauthorized access, it is recommended to store the container in a locked cabinet or designated area.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What Personal Protective Equipment (PPE) is required when handling this compound?

A: A multi-layered PPE approach is essential to prevent all routes of exposure. Do not handle this compound without the following equipment:

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[8\]](#) A face shield should be used in situations with a higher risk of splashing.
- Hand Protection: Use chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene). [\[2\]](#)[\[8\]](#) PVC gloves are not recommended as they offer poor protection against many chemicals.[\[9\]](#) Always inspect gloves for tears or holes before use and change them frequently.
- Body Protection: A lab coat is mandatory. For larger quantities or tasks with a high risk of splashing, wear appropriate protective clothing to prevent all skin exposure.[\[2\]](#)[\[8\]](#)

- Respiratory Protection: All handling of the solid compound should be done in a certified chemical fume hood to avoid inhalation of dust.[2][8] If a fume hood is not available or if aerosol generation is possible, a NIOSH/MSHA-approved respirator is required.[2]

Q3: How can I minimize my exposure during experimental use?

A: Beyond PPE, specific handling practices are crucial.

- Engineering Controls: Always work within a properly functioning chemical fume hood to keep airborne concentrations low.[2] Ensure safety showers and eyewash stations are readily accessible.[8]
- Minimize Dust: Avoid any actions that generate dust, such as vigorous scraping or shaking of the powder in an open environment.[2][7]
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[3][4][5] Do not eat, drink, or smoke in the laboratory.[5]
- Container Management: Keep the container tightly sealed when not in use.[2][7]

Q4: What are the known chemical incompatibilities?

A: To prevent dangerous reactions, avoid contact with the following:

- Strong Oxidizing Agents: These can cause exothermic reactions, potentially leading to a fire or explosion.[2][7]
- Strong Acids: Contact with strong acids may lead to vigorous, heat-generating reactions.[4][5]

Q5: Are there any signs of instability or degradation I should watch for?

A: Yes. Given the N-oxide functionality, thermal stability is a primary concern.

- Discoloration: A change in color (e.g., darkening) of the beige powder could indicate degradation.

- Clumping: The material is a powder/crystal; any unusual clumping could suggest moisture absorption.
- Thermal Stress: Crucially, avoid heating the compound unnecessarily. Exothermic decomposition has been reported for analogous compounds like 2-chloropyridine-N-oxide at temperatures around 120-130 °C.^[6] Any distillation or reaction at elevated temperatures must be approached with extreme caution and appropriate safety measures (blast shield, remote monitoring).

Section 3: Troubleshooting & Emergency Procedures

This section provides clear, actionable steps for "what-if" scenarios.

Q1: What is the correct procedure for cleaning up a spill?

A: Act swiftly and methodically.

- Evacuate & Ventilate: Immediately alert others in the area and evacuate if the spill is large. Ensure the area is well-ventilated, preferably within a fume hood.^[2]
- Don PPE: Before approaching the spill, don the full PPE described in Section 2.
- Contain & Absorb: For a small spill, carefully sweep up the solid material.^[2] Avoid generating dust. Place the swept-up material into a suitable, clean, dry, and labeled container for disposal.^{[2][7]}
- Decontaminate: Wipe the spill area with a suitable solvent (consult your institution's safety officer) followed by soap and water.
- Dispose: The collected waste is considered hazardous. Dispose of it according to your institution's and local environmental regulations.^{[4][5]}

Q2: What are the first-aid measures for exposure?

A: Immediate action is vital.

- Inhalation: Move the person to fresh air immediately.[2][3] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[2][4] Seek medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Q3: My reaction is showing an unexpected temperature spike (exotherm). What should I do?

A: This is a critical situation, especially with an N-oxide.

- Alert & Evacuate: Immediately alert your lab partner and anyone nearby. Be prepared to evacuate the immediate area.
- Remove Heat Source: If applicable, immediately remove any external heating (heating mantle, oil bath).
- Initiate Cooling: If it is safe to do so, use an external cooling bath (ice water) to try and control the temperature.
- Do NOT Seal the Vessel: Ensure the reaction vessel is not a sealed system to prevent pressure buildup in case of rapid decomposition and gas evolution.
- Maintain a Safe Distance: Use the fume hood sash as a blast shield and maintain a safe distance. Inform your supervisor or safety officer immediately.

Q4: How should I dispose of waste containing **2,3-Dichloropyridine 1-oxide**?

A: All waste, including unused product and contaminated materials (gloves, paper towels, etc.), must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed container.
- Do not mix with incompatible waste streams (e.g., strong oxidizers).
- Follow all federal, state, and local regulations for hazardous waste disposal.[\[2\]](#)[\[4\]](#)[\[5\]](#) Consult your institution's Environmental Health & Safety (EHS) department for specific protocols.

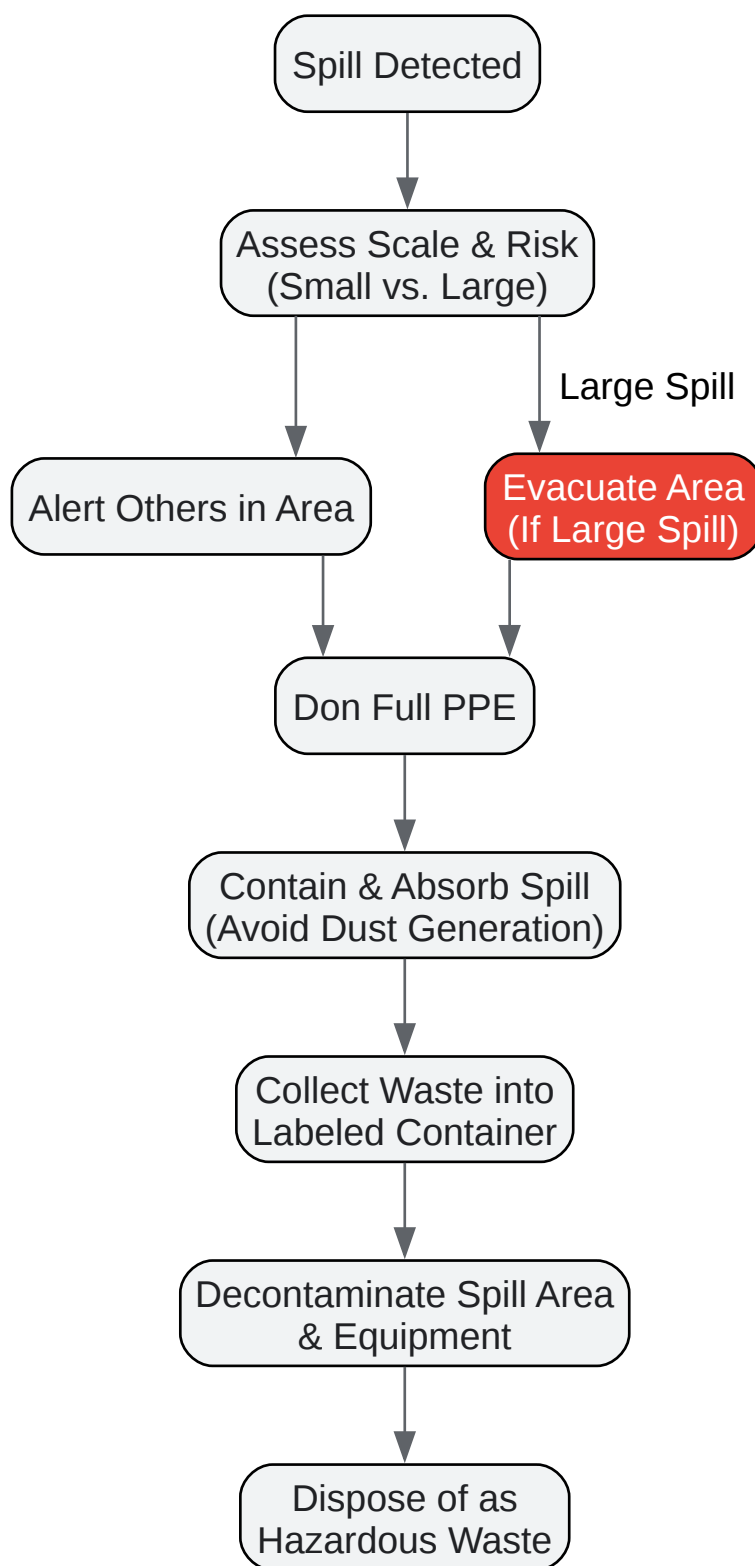
Section 4: Technical Data & Diagrams

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C₅H₃Cl₂NO	[1]
Molecular Weight	163.99 g/mol	[1]
Appearance	Beige Powder / Crystals	[4] [5] (Based on parent compound)
Melting Point	64-67 °C / 147.2-152.6 °F	[10] (Based on parent compound)
Solubility	No data available. Likely soluble in polar aprotic solvents.	[11] (Inference from analog)
Stability	Stable under normal temperatures and pressures. Potentially unstable at elevated temperatures.	[2] [6]

| Hazardous Decomposition Products | Upon combustion or thermal decomposition, may produce hydrogen chloride, nitrogen oxides, carbon monoxide, and carbon dioxide. [\[2\]](#)[\[7\]](#) |

Visual Workflow Diagrams



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Caption: Decision workflow for spill response.

Caption: Chemical incompatibility and hazards chart.

Section 5: References

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